

In-Depth Technical Guide to 3,5-Dimethyl-4-ethoxyphenylboronic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	3,5-Dimethyl-4-ethoxyphenylboronic acid
Cat. No.:	B1316095

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

3,5-Dimethyl-4-ethoxyphenylboronic acid is a versatile synthetic building block with significant applications in medicinal chemistry and materials science. Its unique structural features, including the sterically hindered and electron-rich phenyl ring, make it a valuable reagent in cross-coupling reactions for the construction of complex molecular architectures. This technical guide provides a comprehensive overview of its chemical properties, a detailed plausible synthesis protocol, and its key applications in the development of bioactive compounds. A notable, albeit inferred, biological activity is its potential to modulate signaling pathways involved in cellular migration, highlighting its relevance in drug discovery, particularly in oncology.

Chemical and Physical Properties

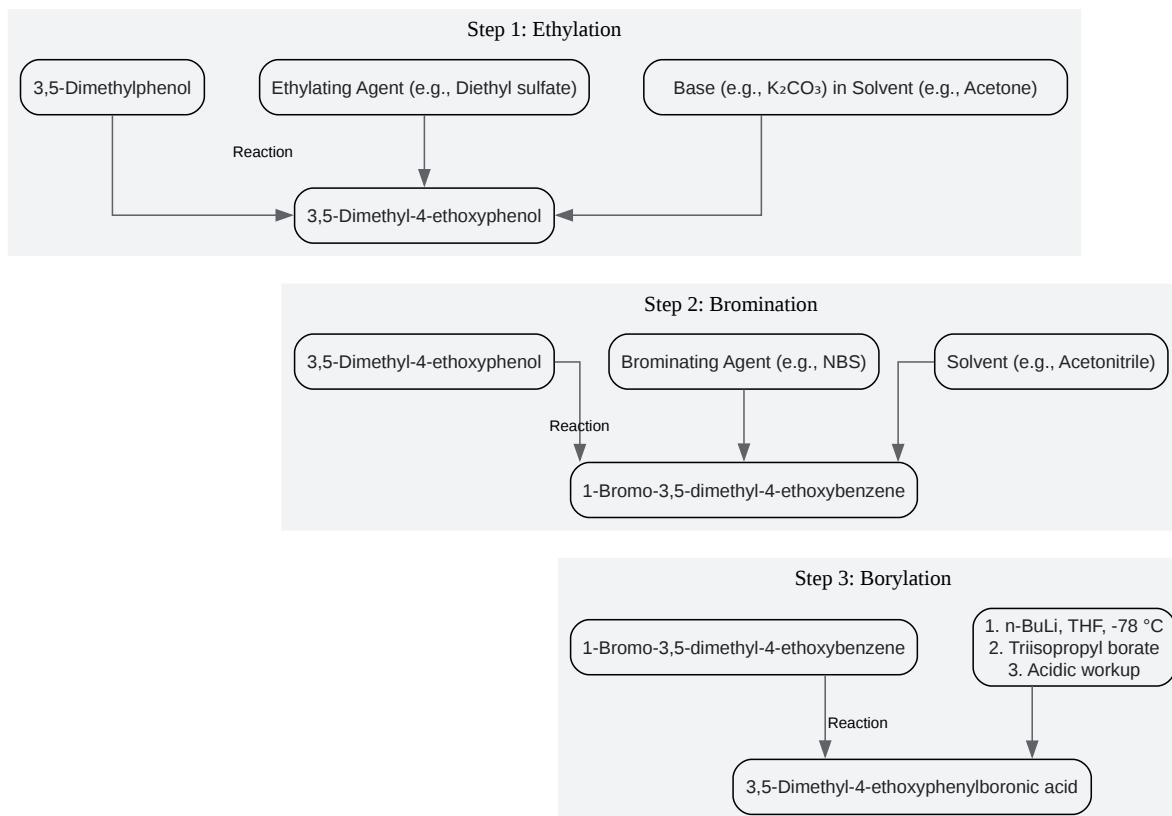
3,5-Dimethyl-4-ethoxyphenylboronic acid, with a molecular weight of 194.04 g/mol, is a white to off-white crystalline solid.^[1] Its key properties are summarized in the table below. The presence of the boronic acid functional group makes it an essential reagent in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions, enabling the formation of carbon-carbon bonds.^[1] Furthermore, the boronic acid moiety can participate in Chan-Lam coupling reactions to form carbon-oxygen bonds, leading to the synthesis of diaryl ethers.

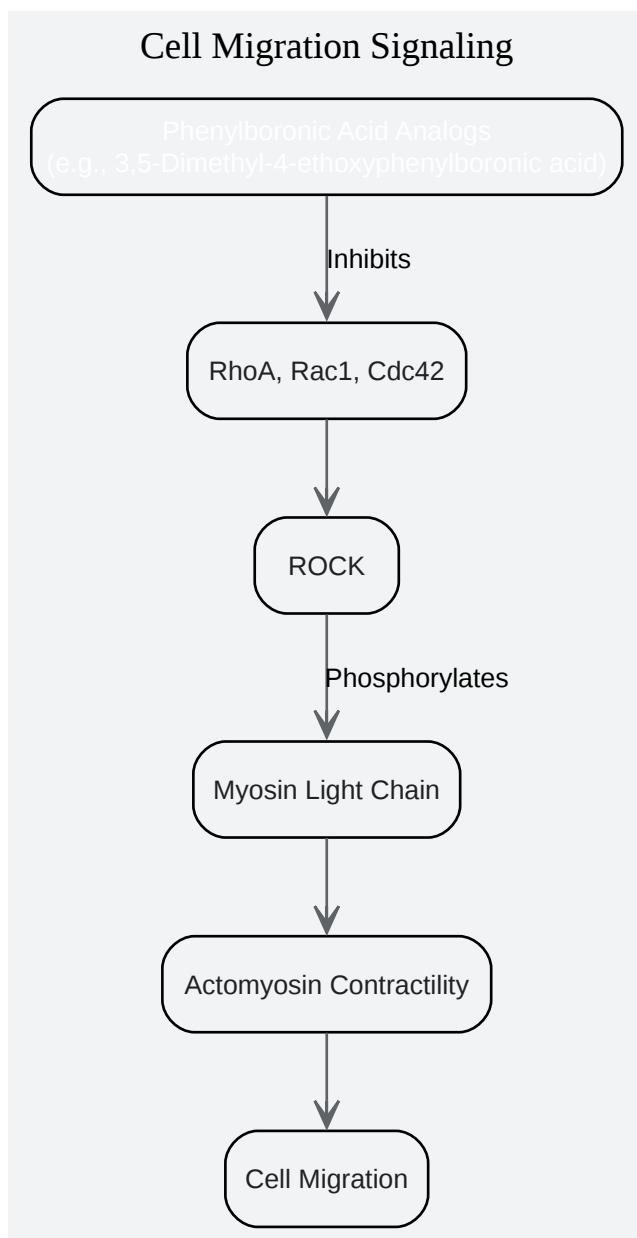
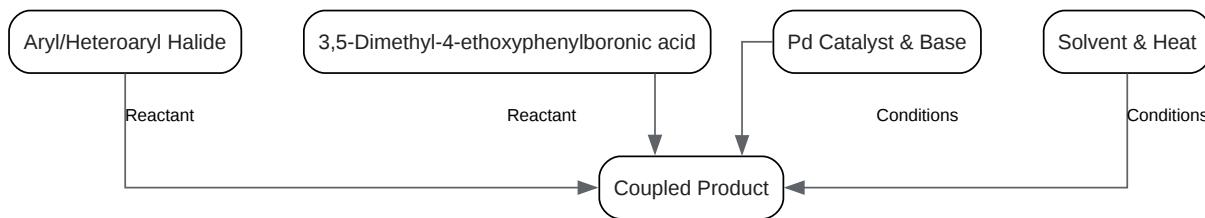
Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₅ BO ₃	[1]
Molecular Weight	194.04 g/mol	[1]
CAS Number	850568-59-1	[1]
Appearance	White to off-white crystalline powder	[1]
Melting Point	211 °C	[1]
Primary Application	Suzuki-Miyaura Cross-Coupling Reagent	[1]

Synthesis Protocol

While a specific documented synthesis for **3,5-Dimethyl-4-ethoxyphenylboronic acid** is not readily available in the searched literature, a plausible and detailed multi-step synthetic route can be proposed based on established organic chemistry principles. This protocol starts from the commercially available 3,5-dimethylphenol.

Experimental Workflow: Plausible Synthesis





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [In-Depth Technical Guide to 3,5-Dimethyl-4-ethoxyphenylboronic Acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1316095#3-5-dimethyl-4-ethoxyphenylboronic-acid-molecular-weight>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com